

Physicochemical Properties of Sodium Diamyl Sulfosuccinate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	SODIUM DIAMYL SULFOSUCCINATE
Cat. No.:	B1592630

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Sodium Diamyl Sulfosuccinate**. The information is curated for researchers, scientists, and professionals in drug development who utilize this anionic surfactant in their work. This document summarizes key quantitative data, outlines detailed experimental methodologies for property determination, and includes visualizations to illustrate relevant processes.

Chemical Identity and Structure

Sodium diamyl sulfosuccinate is an organic sodium salt that functions as an anionic surfactant. It belongs to the family of dialkyl sulfosuccinates, which are noted for their excellent emulsifying, wetting, and dispersing properties.[\[1\]](#)

Molecular Structure:

The chemical structure of **sodium diamyl sulfosuccinate** consists of a four-carbon succinate backbone. Two amyl (pentyl) groups are attached via ester linkages at positions 1 and 4. A sulfonate group is attached at position 2, and the sodium ion acts as the counterion.

Tabulated Physicochemical Data

The following tables summarize the key physicochemical properties of **sodium diethyl sulfosuccinate**. Data for some properties are not readily available in the literature and are indicated as such. For context, data for structurally similar dialkyl sulfosuccinates are provided where available.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	922-80-5	[2][3][4]
Molecular Formula	C ₁₄ H ₂₅ NaO ₇ S	[2][3][4]
Molecular Weight	360.40 g/mol	[2][4]
Appearance	White to off-white solid; may also be a clear, colorless to yellow or light brown liquid.	[1][4][5]
Melting Point	Data not available	[5][6]
Boiling Point	Data not available	[5][6]
Density	Data not available	[2][5][6]

Table 2: Solubility Data

Solvent	Solubility	Temperature (°C)	Reference(s)
Water	392 g/L (39.2% w/v)	25	[3][7]
Water	502 g/L (50.2% w/v)	70	[7]
Pine Oil	Soluble	Not specified	[7]
Oleic Acid	Soluble	Not specified	[7]
Acetone	Soluble	Not specified	[7]
Kerosene (hot)	Soluble	Not specified	[7]
Carbon Tetrachloride	Soluble	Not specified	[7]
Glycerol	Soluble	Not specified	[7]
Olive Oil (hot)	Soluble	Not specified	[7]
Liquid Petrolatum	Insoluble	Not specified	[7]

Table 3: Surface Property Data (in Water)

Concentration (%)	Surface Tension (dyn/cm)	Reference(s)
0.001	69.4	[7]
0.02	68.3	[7]
0.1	50.2	[7]
0.25	41.6	[7]
1	29.2	[7]

Experimental Protocols

Detailed experimental protocols for the determination of every physicochemical property of **sodium diethyl sulfosuccinate** are not publicly available. However, this section outlines generalized and standard methodologies that are applicable to this and similar surfactant compounds.

Synthesis of Sodium Diamyl Sulfosuccinate

The synthesis of dialkyl sulfosuccinates is a two-step process involving esterification followed by sulfonation.[8]

Step 1: Esterification of Maleic Anhydride with Amyl Alcohol

- In a reaction vessel equipped with a stirrer, condenser, and temperature control, maleic anhydride is reacted with two equivalents of amyl alcohol.
- An acid catalyst, such as p-toluenesulfonic acid, is typically used.
- The reaction mixture is heated to facilitate the esterification, and water is removed as it is formed, typically by azeotropic distillation.
- The reaction is monitored until the desired degree of esterification is achieved, yielding diamyl maleate.

Step 2: Sulfonation of Diamyl Maleate

- The diamyl maleate is then reacted with a solution of sodium bisulfite (NaHSO_3).
- The reaction is typically carried out in an aqueous or aqueous-alcoholic medium.
- The mixture is heated and stirred to promote the addition of the bisulfite across the double bond of the maleate.
- The final product, **sodium diamyl sulfosuccinate**, is then isolated and purified.

Determination of Surface Tension (Wilhelmy Plate Method)

This method is a common and accurate technique for measuring the surface tension of surfactant solutions.

- Apparatus: A surface tensiometer equipped with a Wilhelmy plate (typically a thin platinum plate), a sensitive balance, and a vessel for the sample solution.

- Procedure: a. Prepare aqueous solutions of **sodium diamyl sulfosuccinate** at various concentrations. b. Clean the Wilhelmy plate thoroughly, typically by flaming to remove organic contaminants. c. Suspend the plate from the balance and position the sample vessel beneath it. d. Raise the vessel until the liquid surface just touches the bottom edge of the plate. e. The force exerted on the plate due to surface tension is measured by the balance. f. The surface tension (γ) is calculated using the formula: $\gamma = F / (L * \cos\theta)$, where F is the measured force, L is the wetted perimeter of the plate, and θ is the contact angle (assumed to be 0 for a clean platinum plate).
- Data Analysis: Plot surface tension as a function of the logarithm of the surfactant concentration to determine the critical micelle concentration (CMC).

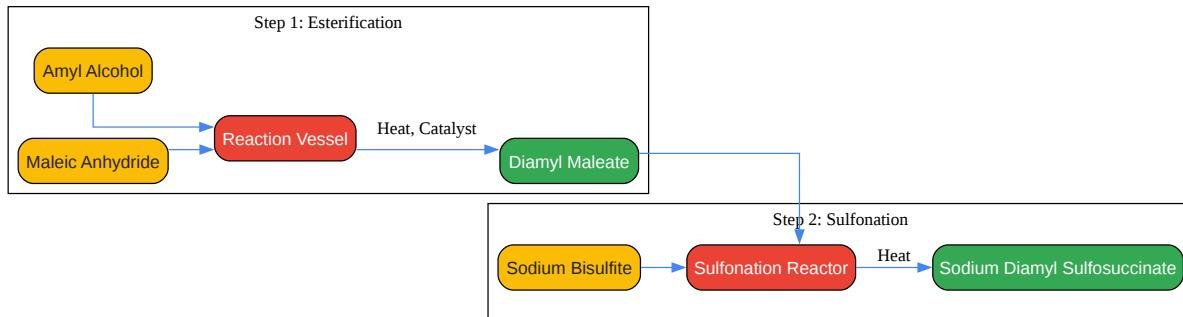
Determination of Density (Oscillating U-tube Method)

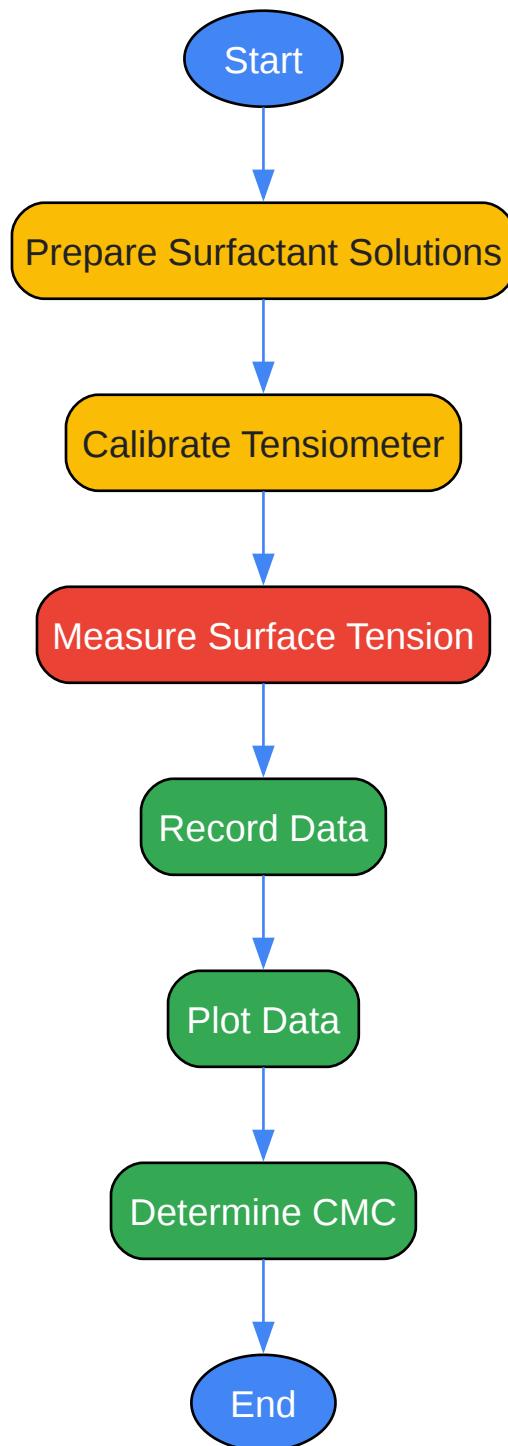
This method is suitable for determining the density of liquid forms of **sodium diamyl sulfosuccinate** or its solutions.

- Apparatus: A digital density meter based on the oscillating U-tube principle.
- Procedure: a. Calibrate the instrument with dry air and a standard of known density (e.g., ultrapure water). b. Inject the liquid sample into the U-shaped tube, ensuring no air bubbles are present. c. The instrument measures the oscillation period of the tube filled with the sample. d. The density is calculated automatically by the instrument based on the oscillation period and the calibration data.
- Temperature Control: Ensure the sample and the instrument are at a constant, specified temperature, as density is temperature-dependent.

Visualizations

The following diagrams illustrate the synthesis workflow for **sodium diamyl sulfosuccinate** and a general experimental workflow for determining surface tension.





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References

- 1. Sodium dibutyl sulfosuccinate | C12H22NaO7S+ | CID 18538186 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. testinglab.com [testinglab.com]
- 3. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. [PDF] Determination of Surface Tension of Surfactant Solutions through Capillary Rise Measurements: An Image-Processing Undergraduate Laboratory Experiment. | Semantic Scholar [semanticscholar.org]
- 6. Dihexyl sodium sulfosuccinate for synthesis 3006-15-3 [sigmaaldrich.com]
- 7. commons.erau.edu [commons.erau.edu]
- 8. lookchem.com [lookchem.com]
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